

# Physicochemical properties of 2,5-Dimethylthiophene-3-carbaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2,5-Dimethylthiophene-3-carbaldehyde

Cat. No.: B1302944

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An In-depth Technical Guide to the Physicochemical Properties of **2,5-Dimethylthiophene-3-carbaldehyde**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

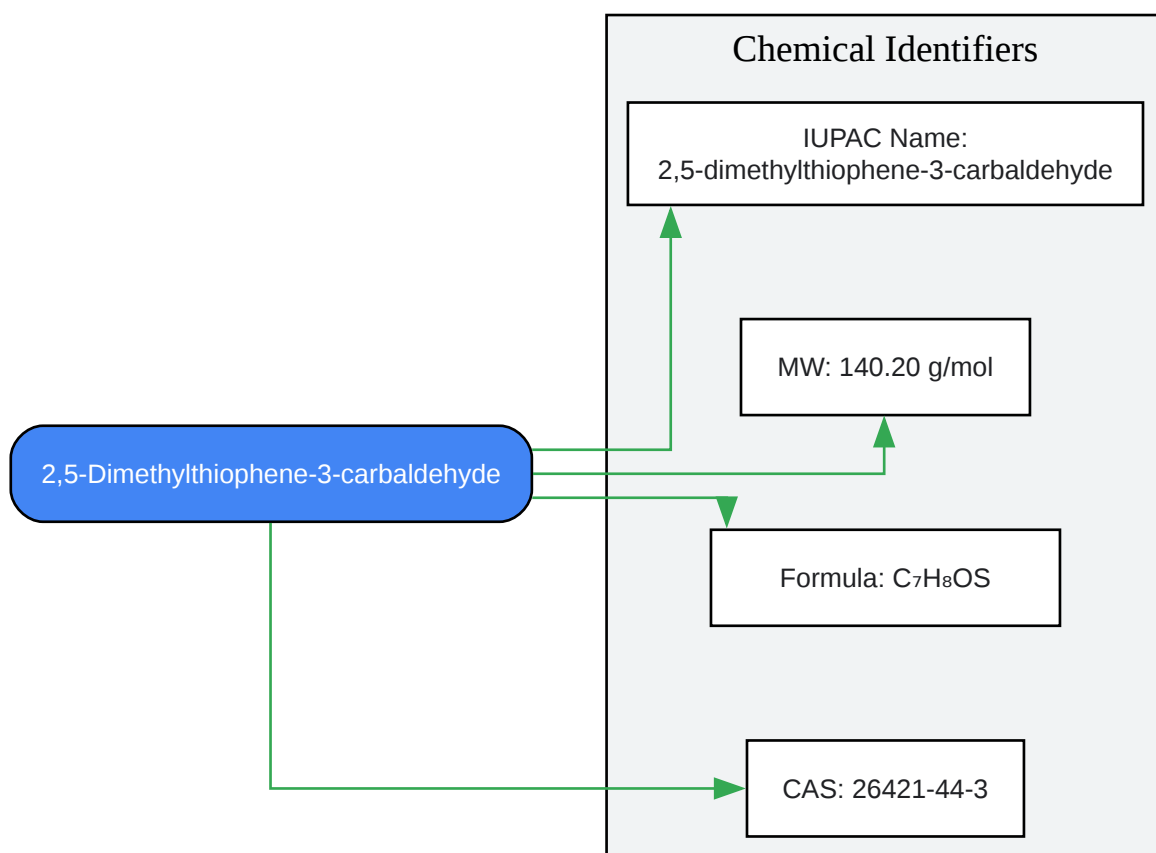
**2,5-Dimethylthiophene-3-carbaldehyde** is a heterocyclic aromatic compound belonging to the thiophene family.[1] Its structure, featuring a reactive aldehyde group and a substituted thiophene ring, makes it a valuable intermediate in organic synthesis.[2] This compound serves as a building block in the development of various bioactive molecules, with applications in medicinal chemistry and materials science.[2] It is particularly utilized in the synthesis of pharmaceuticals and agrochemicals.[2] This guide provides a comprehensive overview of its physicochemical properties, experimental protocols, and key data for research and development applications.

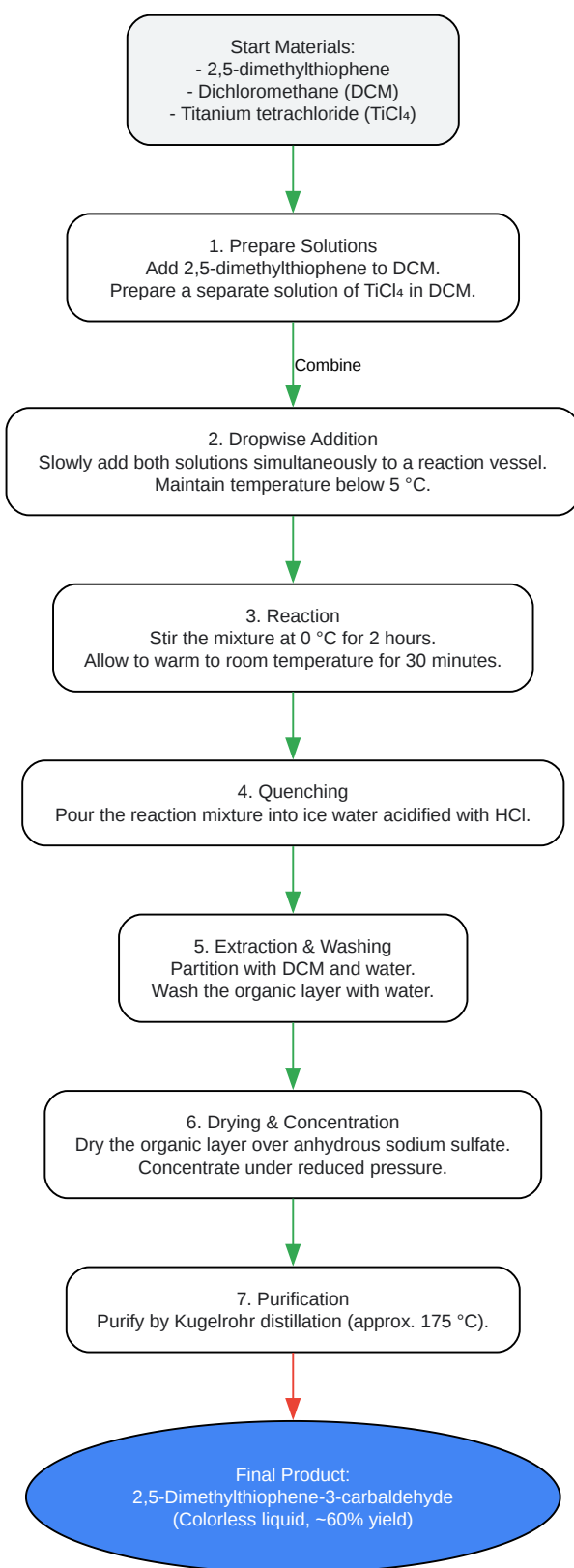
## Physicochemical and Spectroscopic Data

The fundamental properties of **2,5-Dimethylthiophene-3-carbaldehyde** are summarized below. These parameters are crucial for designing synthetic routes, understanding its behavior in different media, and for analytical characterization.

## Identifiers and Molecular Properties

A logical overview of the key identifiers for **2,5-Dimethylthiophene-3-carbaldehyde** is presented below.





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## References

- 1. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [[pdfs.semanticscholar.org](https://pdfs.semanticscholar.org)]
- 2. 2,5-Dimethylthiophene-3-carbaldehyde [[myskinrecipes.com](https://myskinrecipes.com)]
- To cite this document: BenchChem. [Physicochemical properties of 2,5-Dimethylthiophene-3-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1302944#physicochemical-properties-of-2-5-dimethylthiophene-3-carbaldehyde>]

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